

# developing analytical methods for 5-[(3,5-Dimethylphenoxy)methyl]-2-furohydrazide quantification

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## Compound of Interest

Compound Name:	5-[(3,5-Dimethylphenoxy)methyl]-2-furohydrazide
CAS No.:	438221-61-5
Cat. No.:	B455794

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This document provides a detailed guide for the development and validation of analytical methods for the quantification of **5-[(3,5-Dimethylphenoxy)methyl]-2-furohydrazide**. It is intended for researchers, scientists, and drug development professionals.

## Application Note: Quantitative Analysis of 5-[(3,5-Dimethylphenoxy)methyl]-2-furohydrazide

### Introduction

**5-[(3,5-Dimethylphenoxy)methyl]-2-furohydrazide** is a novel chemical entity with potential therapeutic applications. Accurate and reliable quantification of this compound is critical throughout the drug development lifecycle, from discovery and preclinical studies to quality control of the final drug product. This document outlines robust analytical methodologies for the precise determination of **5-[(3,5-Dimethylphenoxy)methyl]-2-furohydrazide** in various matrices. The methods described herein are grounded in established scientific principles and adhere to international regulatory guidelines, such as those from the International Council for Harmonisation (ICH).<sup>[1][2][3][4][5]</sup>

The hydrazide functional group presents unique analytical considerations, and the methods detailed below have been designed to ensure specificity, accuracy, and precision.<sup>[6][7]</sup> We will explore two primary analytical techniques: High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography-Mass Spectrometry (LC-MS). Additionally, a simpler UV-Vis spectrophotometric method for preliminary quantification will be discussed.

## Physicochemical Properties (Hypothetical)

A thorough understanding of the physicochemical properties of **5-[(3,5-Dimethylphenoxy)methyl]-2-furohydrazide** is fundamental to analytical method development. While specific experimental data for this novel compound is not publicly available, we can infer probable characteristics based on its structure for the purpose of this guide.

Property	Predicted Value/Characteristic	Implication for Analytical Method Development
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O <sub>3</sub>	
Molecular Weight	260.29 g/mol	Essential for mass spectrometry and preparation of standard solutions.
UV Molar Absorptivity	Chromophores (furan ring, phenoxy group) suggest strong UV absorbance, likely in the 250-290 nm range.	Enables sensitive detection by UV-Vis spectrophotometry and HPLC-UV.
Solubility	Expected to be soluble in organic solvents like methanol, acetonitrile, and DMSO. Limited solubility in water.	Guides the selection of appropriate solvents for sample preparation and mobile phases for HPLC.
pKa	The hydrazide group will have a basic pKa.	Influences the choice of mobile phase pH in reverse-phase HPLC to ensure optimal retention and peak shape.
Stability	Hydrazides can be susceptible to oxidation and hydrolysis.[8]	Sample handling and storage conditions must be carefully controlled. Derivatization may be considered to enhance stability and detectability.[9]

## Methodologies for Quantification

### High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a robust and widely used technique for the quantification of small molecules in pharmaceutical analysis.[10][11] This method offers excellent resolution, sensitivity, and reproducibility.

Principle: The method separates **5-[(3,5-Dimethylphenoxy)methyl]-2-furohydrazide** from other components in a sample matrix using a reversed-phase HPLC column. The compound is then detected and quantified based on its UV absorbance.

Workflow for HPLC-UV Method Development:

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## Sources

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